

Precision Quantitative Analysis of 4-Methyltridecane in Environmental Matrices

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Compound of Interest

Compound Name: 4-Methyltridecane

CAS No.: 26730-12-1

Cat. No.: B123080

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Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

Executive Summary

This Application Note details a high-precision protocol for the quantification of **4-Methyltridecane** (CAS: 26730-12-1) in complex environmental matrices (soil, sediment, and water). While often grouped into "Diesel Range Organics" (DRO) or Unresolved Complex Mixtures (UCM), **4-Methyltridecane** is a critical distinct biomarker for differentiating petrogenic contamination (weathered diesel/kerosene) from biogenic background hydrocarbons.

Core Challenge: The primary analytical hurdle is the chromatographic resolution of the 4-methyl isomer from its structural isomers (2-methyl, 3-methyl) and the dominant n-tetradecane (n-C14) peak. This guide utilizes Selected Ion Monitoring (SIM) GC-MS to achieve low-ppb sensitivity and specific isobaric resolution.

Chemical Profile & Analytical Implications

Understanding the physicochemical properties of **4-Methyltridecane** is the foundation of this protocol.

Property	Value	Analytical Consequence
Formula	C ₁₄ H ₃₀	Non-polar; requires non-polar solvents (Hexane, DCM).
MW	198.39 g/mol	Parent ion (M+) is often weak; fragmentation is key.
Boiling Point	~250°C	Semi-volatile (SVOC). Loss during evaporation is a risk.
Log Kow	~7.5 (Est.)	High hydrophobicity; strongly adsorbs to soil organic carbon.
Structure	Branched Alkane	Fragmentation favored at the tertiary carbon (C4).

Sample Collection & Preservation

Integrity Rule: **4-Methyltridecane** is susceptible to biodegradation and volatilization.

- Water Samples: Collect 1L in amber glass bottles with Teflon-lined caps. No headspace.
 - Preservation: Acidify to pH < 2 with HCl to inhibit microbial degradation. Store at 4°C.
 - Hold Time: Extract within 7 days; analyze within 40 days.
- Soil/Sediment: Collect in 4oz wide-mouth amber glass jars.
 - Preservation: Store at 4°C immediately. Freezing (-20°C) is recommended for long-term storage to prevent volatilization.

Experimental Protocols

Protocol A: Extraction from Aqueous Matrices (Liquid-Liquid Extraction)

Rationale: LLE is preferred over Solid Phase Extraction (SPE) for C₁₄ alkanes due to potential breakthrough on C₁₈ cartridges caused by high hydrophobicity.

- Preparation: Measure 1000 mL of sample into a separatory funnel.
- Surrogate Spiking: Add 50 µL of o-Terphenyl or d30-Tetradecane (20 µg/mL) to monitor extraction efficiency.
- Extraction:
 - Add 60 mL of Dichloromethane (DCM).
 - Shake vigorously for 2 minutes with periodic venting.
 - Allow phase separation (10 mins). Collect the lower organic layer.
 - Repeat twice more, combining all organic extracts.
- Drying: Pass the combined extract through a funnel containing anhydrous Sodium Sulfate (Na_2SO_4) to remove residual water.
- Concentration (Critical Step):
 - Use a Kuderna-Danish (K-D) concentrator or Nitrogen Evaporator (TurboVap).
 - Caution: Do not evaporate to dryness. Stop at ~1 mL.
 - Solvent Exchange: Add 5 mL Hexane and concentrate again to 1 mL to switch solvent for GC injection (DCM can cause flame instability in FID or expansion issues in MS).

Protocol B: Extraction from Soil/Sediment (Ultrasonic Extraction)

Rationale: Ultrasonic extraction (EPA 3550C) provides aggressive agitation to desorb alkanes from soil organic matter.

- Preparation: Weigh 10 g of chemically dried (mixed with Na_2SO_4) or field-moist soil into a glass extraction vessel.
- Spiking: Add Surrogate Standard (d30-Tetradecane).

- Solvent Addition: Add 30 mL of 1:1 Hexane:Acetone.
 - Why Acetone? It breaks the hydration shell of soil particles, allowing Hexane to access the hydrophobic analyte.
- Sonication: Sonicate for 20 minutes (pulsed mode) at < 40°C.
- Separation: Centrifuge or filter the supernatant.
- Repeat: Repeat extraction twice with fresh solvent.
- Cleanup (Mandatory):
 - Pass extract through a Silica Gel column (deactivated 2%) to remove polar biogenic interferences (fatty acids, alcohols) that co-elute with alkanes.
 - Elute **4-Methyltridecane** with 100% Hexane (Fraction 1).

Instrumental Analysis: GC-MS Methodology

Chromatographic Separation (The "Art")

Separating **4-Methyltridecane** from n-Tetradecane and other methyl isomers requires a high-efficiency column and a shallow temperature ramp.

- System: Agilent 7890/5977 or equivalent.
- Column: DB-5ms or ZB-5 (30m x 0.25mm x 0.25µm).
 - Note: A 60m column is recommended if isomer resolution is poor.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless mode @ 280°C. Purge flow on at 1.0 min.
- Temperature Program:
 - Initial: 60°C (hold 2 min).

- Ramp 1: 20°C/min to 120°C.
- Ramp 2 (Critical): 4°C/min to 220°C (Slow ramp separates isomers).
- Ramp 3: 20°C/min to 300°C (hold 5 min).

Mass Spectrometry Detection (SIM Mode)

To distinguish **4-Methyltridecane**, we rely on its specific fragmentation pattern at the C4 branch point.

- Source Temp: 230°C.
- Quad Temp: 150°C.
- Acquisition: Selected Ion Monitoring (SIM).

Target Ions for SIM:

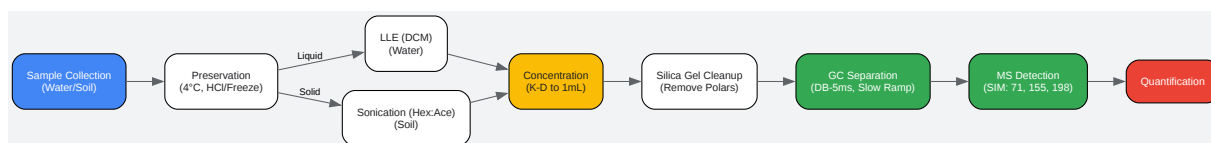
Ion (m/z)	Type	Rationale
71	Quant	Base peak (C ₅ H ₁₁ ⁺). Cleavage of the long C9 chain.
155	Qualifier 1	[M - C ₃ H ₇] ⁺ . Loss of propyl group at branch. Diagnostic for 4-methyl.
198	Qualifier 2	Molecular Ion (M ⁺). Weak but confirms MW.

| 85 | Exclusion | Characteristic of n-alkanes (C₆H₁₃⁺). Use to check for n-C14 interference. |

Diagnostic Logic: n-Tetradecane will have a strong m/z 57 and 71 but no m/z 155. **4-Methyltridecane** will show a distinct m/z 155 peak.

Visualization of Workflow & Logic

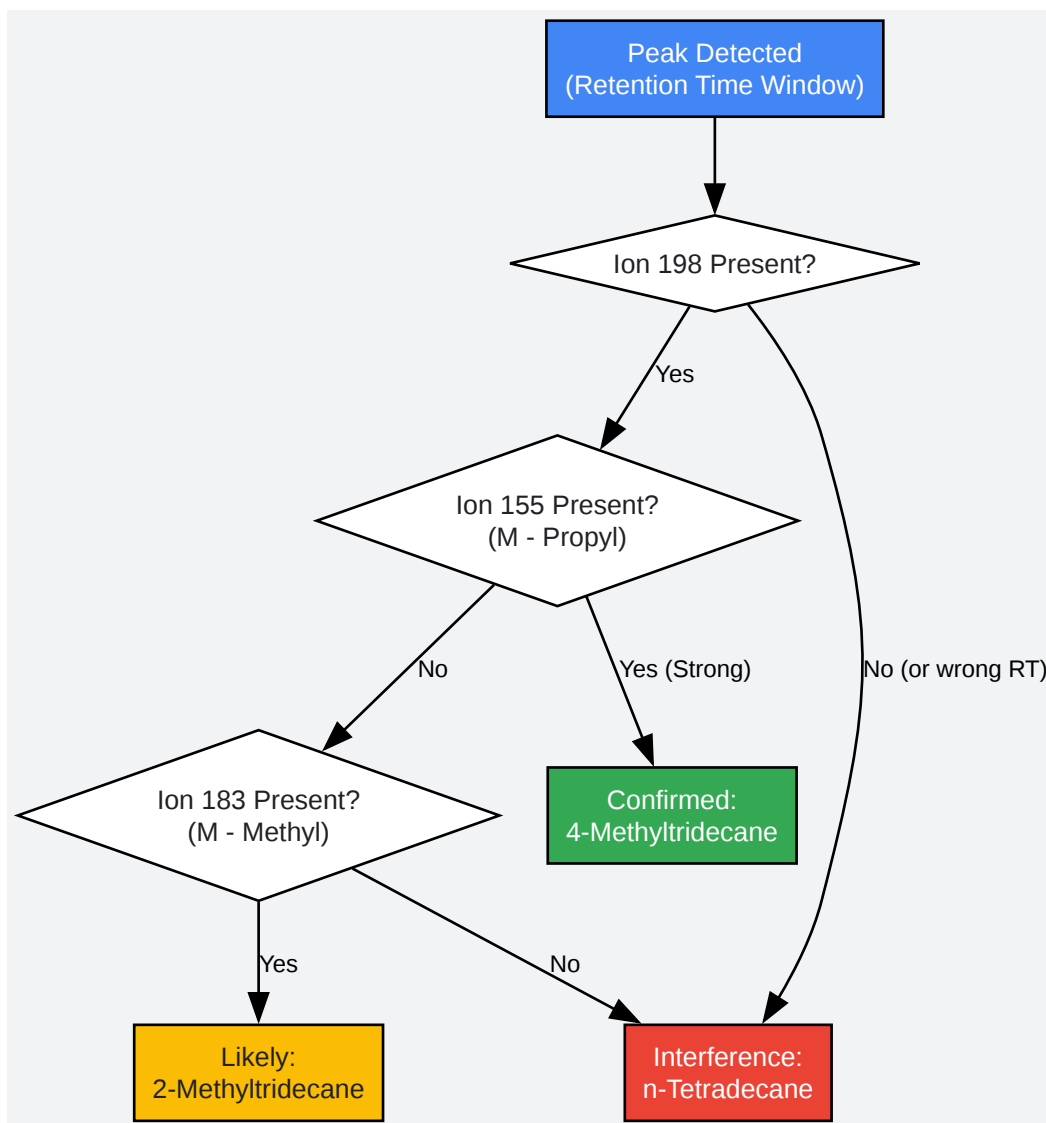
Figure 1: Analytical Workflow



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Caption: End-to-end analytical workflow for **4-Methyltridecane** emphasizing extraction divergence and unified cleanup.

Figure 2: Isomer Identification Logic



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Caption: Decision tree for distinguishing **4-Methyltridecane** from common isomers using MS fragmentation ions.

QA/QC & Validation Criteria

To ensure Trustworthiness, every batch must include:

- Method Blank: Must be < 1/10th of the Limit of Quantitation (LOQ).
- Laboratory Control Sample (LCS): Spike clean sand/water with known **4-Methyltridecane** standard. Recovery must be 70-130%.

- Matrix Spike/Matrix Spike Duplicate (MS/MSD): Essential for soil to assess matrix interference.
- Internal Standard Response: The area of the internal standard (e.g., d30-Tetradecane) in samples must be within 50-150% of the calibration standard.
- Retention Time Window: ± 0.05 minutes relative to the daily calibration standard.

Linearity: 5-point calibration curve (e.g., 10, 50, 100, 500, 1000 ppb). R^2 must be > 0.995 .

References

- US EPA. (2018). Method 8015C: Nonhalogenated Organics Using GC/FID. United States Environmental Protection Agency. [\[Link\]](#)
- US EPA. (2014). Method 8270D: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS). United States Environmental Protection Agency. [\[Link\]](#)
- NIST. (2023). Tridecane, 4-methyl- Mass Spectrum. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- Wang, Z., & Stout, S. A. (2007). Oil Spill Environmental Forensics: Fingerprinting and Source Identification. Academic Press. (Contextual reference for branched alkane fingerprinting).
- To cite this document: BenchChem. [\[Precision Quantitative Analysis of 4-Methyltridecane in Environmental Matrices\]](#). BenchChem, [2026]. [\[Online PDF\]](#). Available at: [\[https://www.benchchem.com/product/b123080/docs#precision-quantitative-analysis-of-4-methyltridecane-in-environmental-matrices\]](https://www.benchchem.com/product/b123080/docs#precision-quantitative-analysis-of-4-methyltridecane-in-environmental-matrices)

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